

Application Note: Advanced Synthesis Protocols for Substituted Pyridazine Ethers

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Compound of Interest

Compound Name: *N*-methyl-4-((6-methylpyridazin-3-yl)oxy)aniline

CAS No.: 1250605-38-9

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Executive Summary

Substituted pyridazine ethers (alkoxy pyridazines and aryloxy pyridazines) are privileged structural motifs in drug discovery, serving as metabolically stable bioisosteres for phenyl ethers and key pharmacophores in neurological and oncological targets. The synthesis of these systems requires orthogonal methodologies depending on the steric bulk, electronic nature, and stereochemical requirements of the alcohol partner. This application note outlines three field-proven, self-validating protocols for C–O bond formation on the pyridazine core: Nucleophilic Aromatic Substitution (S_NAr), Mitsunobu Alkylation, and Palladium-Catalyzed C–O Cross-Coupling.

Mechanistic Rationale & Design Strategy

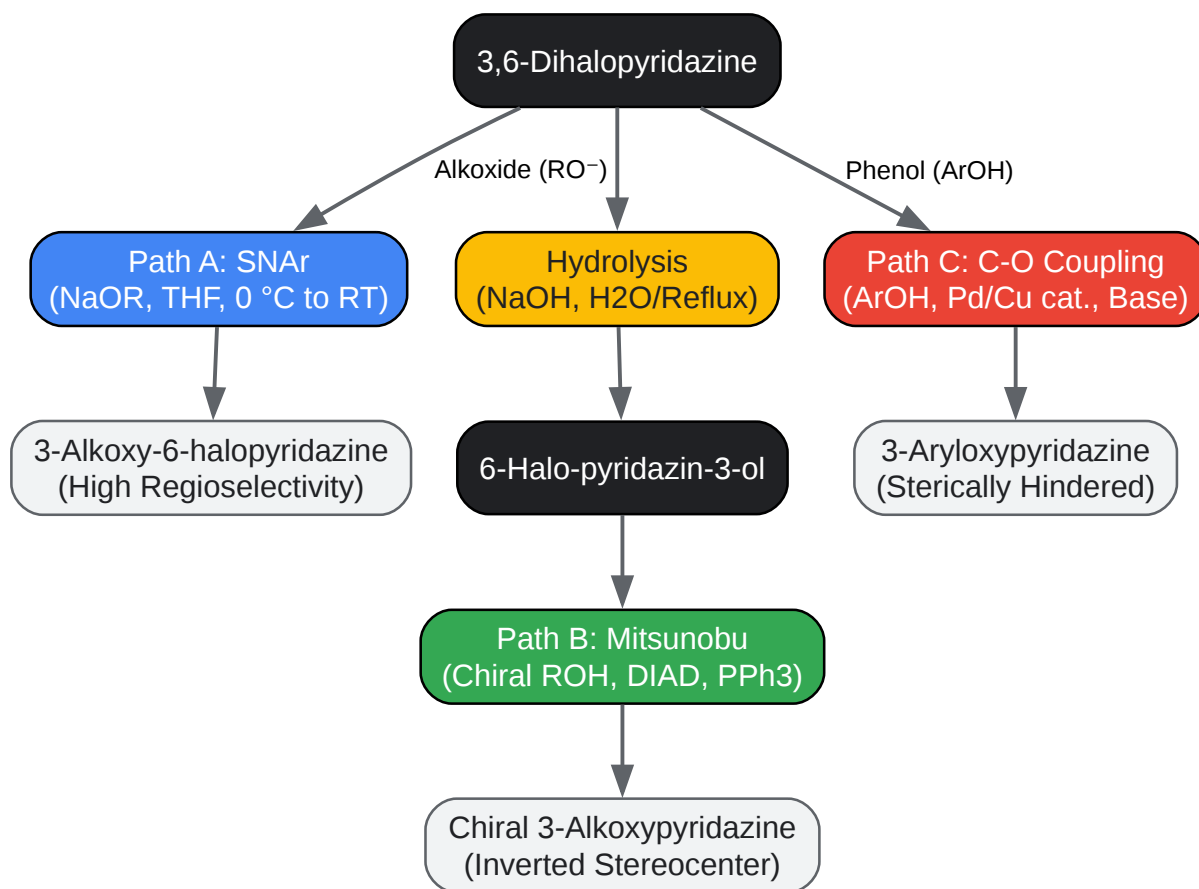
The selection of a synthetic route is dictated by the intrinsic electronic properties of the 1,2-diazine core.

- Nucleophilic Aromatic Substitution (S_NAr): The adjacent electronegative nitrogen atoms in the pyridazine ring exert a profound electron-withdrawing effect, significantly lowering the

Lowest Unoccupied Molecular Orbital (LUMO). This renders 3-halo and 3,6-dihalopyridazines highly susceptible to S_NAr by alkoxides[1].

- Causality of Chemoselectivity: When reacting 3,6-dichloropyridazine with one equivalent of an alkoxide, mono-substitution is highly favored. The newly installed ether linkage donates electron density into the ring via resonance (+M effect). This raises the LUMO, deactivating the remaining C–Cl bond toward a second nucleophilic attack, thereby allowing near-perfect mono-alkoxylation without strict stoichiometric control.
- Mitsunobu Alkylation: For chiral secondary alcohols prone to racemization or elimination under strongly basic S_NAr conditions, the Mitsunobu reaction utilizing pyridazin-3-ols is preferred[2].
 - Causality of Regioselectivity: Pyridazin-3-ols exhibit lactim-lactam tautomerism. Under Mitsunobu conditions, the Hard-Soft Acid-Base (HSAB) principle drives the "hard" oxygen atom of the lactim tautomer to attack the phosphonium-activated alcohol, generally favoring O-alkylation over N-alkylation.
- Transition-Metal Cross-Coupling: For sterically hindered or electron-deficient phenols that fail in S_NAr, downstream functionalization via Pd- or Cu-catalyzed C–O cross-coupling provides a robust alternative[3].

Synthetic Workflow Diagram



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Divergent synthetic pathways for substituted pyridazine ethers from a common dihalo-precursor.

Comparative Data Analysis

The following table summarizes the quantitative performance and strategic application of each methodology to aid in route selection.

Methodology	Optimal Substrate Scope	Typical Yields	Stereochemical Outcome	Primary Limitation
Path A: S _N Ar	Primary/Secondary Aliphatic Alcohols	75–95%	Retention (of alcohol)	Fails with highly sterically hindered or electron-deficient alcohols
Path B: Mitsunobu	Chiral Secondary Alcohols	60–85%	Inversion (Walden)	Requires separation of triphenylphosphine oxide by-product
Path C: Cross-Coupling	Phenols, Aryl Alcohols, Hindered Aliphatic	70–90%	Retention	Requires inert atmosphere, expensive ligands, and transition-metal catalysts

Validated Experimental Protocols

Protocol 1: S_NAr Synthesis of 3-Alkoxy-6-chloropyridazine (Williamson-Type)

This protocol utilizes sodium hydride to generate the alkoxide, ensuring complete deprotonation for rapid S_NAr.

- Preparation:** Flame-dry a 100 mL round-bottom flask under argon. Add sodium hydride (NaH, 60% dispersion in mineral oil, 1.1 equiv). Wash the NaH twice with anhydrous hexane (5 mL) to remove the mineral oil, decanting the solvent via syringe.
- Alkoxide Generation:** Suspend the washed NaH in anhydrous THF (0.2 M). Cool the suspension to 0 °C using an ice bath. Add the target alcohol (1.0 equiv) dropwise over 10 minutes. Stir at 0 °C for 30 minutes until H₂ evolution ceases.

- **Substitution:** Dissolve 3,6-dichloropyridazine (1.0 equiv) in anhydrous THF (1.0 M) and add it dropwise to the alkoxide solution at 0 °C.
- **Reaction & Monitoring:** Remove the ice bath and allow the reaction to warm to room temperature. Stir for 2–4 hours. **Self-Validation:** Monitor via TLC (Hexane/EtOAc 3:1). The product will appear as a new, highly UV-active spot with a higher R_f than the highly polar alcohol, but lower than the dichloropyridazine.
- **Workup:** Quench the reaction carefully with saturated aqueous NH₄Cl (10 mL). Extract the aqueous layer with EtOAc (3 × 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- **Analytical Validation:** In ¹H NMR (CDCl₃), the symmetrical singlet of 3,6-dichloropyridazine (~7.45 ppm) will split into two distinct doublets (J ≈ 9.0 Hz) between 6.90 and 7.30 ppm, confirming successful mono-substitution.

Protocol 2: Mitsunobu Alkylation for Chiral Pyridazine Ethers

Designed for stereospecific inversion of chiral alcohols using a pyridazinol precursor[2].

- **Preparation:** In a flame-dried flask under argon, dissolve 6-chloropyridazin-3-ol (1.0 equiv), the chiral secondary alcohol (1.1 equiv), and triphenylphosphine (PPh₃, 1.3 equiv) in anhydrous THF (0.15 M).
- **Activation:** Cool the mixture to 0 °C. Add Diisopropyl azodicarboxylate (DIAD, 1.3 equiv) dropwise over 15 minutes. **Causality:** Slow addition is critical to prevent the exothermic degradation of the betaine intermediate and to suppress the formation of elimination by-products.
- **Reaction:** Stir at 0 °C for 1 hour, then allow to warm to room temperature and stir for an additional 12 hours.
- **Workup & Purification:** Concentrate the reaction mixture in vacuo. To precipitate the bulk of the triphenylphosphine oxide (TPPO) by-product, resuspend the crude residue in cold diethyl ether/hexane (1:1), filter, and concentrate the filtrate. Purify the residue via silica gel flash chromatography.

- Analytical Validation: Confirm the Walden inversion (>95% ee) via chiral HPLC against a racemic standard.

Protocol 3: Palladium-Catalyzed C–O Cross-Coupling

Employed when SNAr fails, particularly for coupling electron-deficient phenols to the pyridazine core.

- Preparation (Glovebox/Schlenk): In an oven-dried Schlenk tube, combine 3-alkoxy-6-chloropyridazine (1.0 equiv), the target phenol (1.2 equiv), Pd₂(dba)₃ (2 mol%), t-BuBrettPhos ligand (6 mol%), and anhydrous Cs₂CO₃ (2.0 equiv).
- Solvent Addition: Evacuate and backfill the tube with argon three times. Add anhydrous, degassed toluene (0.2 M).
- Reaction: Seal the tube and heat to 100 °C in an oil bath for 16 hours. Causality: t-BuBrettPhos is specifically chosen as its bulky, electron-rich nature accelerates the reductive elimination step of the C–O bond formation, which is typically the rate-limiting step in Ullmann/Buchwald-type etherifications.
- Workup: Cool to room temperature, dilute with EtOAc, and filter through a pad of Celite to remove the catalyst and inorganic salts. Concentrate and purify via column chromatography.
- Analytical Validation: The disappearance of the broad phenolic O–H stretch (~3300 cm⁻¹) in FTIR and the integration of the newly appended aromatic protons in ¹H NMR confirm the etherification.

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. 6-(Diisopropylamino)pyridazin-3-ol | 2092793-89-8 | Benchchem [benchchem.com]

- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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